

# Safeguarding Researchers: A Comprehensive Guide to Handling ENMD-2076 Tartrate

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## Compound of Interest

Compound Name: ENMD-2076 Tartrate

Cat. No.: B1671335

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For Immediate Implementation: Researchers, scientists, and drug development professionals handling **ENMD-2076 Tartrate**, a potent multi-targeted kinase inhibitor, must adhere to stringent safety protocols to mitigate risks associated with this cytotoxic compound. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure a safe laboratory environment.

**ENMD-2076 Tartrate** is recognized for its antiangiogenic and antiproliferative properties and is classified as a cytotoxic agent.<sup>[1][2][3]</sup> Due to its potential hazards, including carcinogenicity, mutagenicity, and teratogenicity, all handling activities must be conducted with the utmost care and adherence to established safety procedures for cytotoxic drugs.<sup>[4][5]</sup>

## Personal Protective Equipment (PPE)

The primary defense against exposure to **ENMD-2076 Tartrate** is the consistent and correct use of appropriate Personal Protective Equipment (PPE). The following table summarizes the required PPE for various handling procedures.

Procedure	Required Personal Protective Equipment
General Handling (Weighing, Reconstituting)	Double gloves (chemotherapy-rated), disposable gown (fluid-resistant, long-sleeved with cuffs), safety goggles or glasses with side shields, and a surgical mask.[6][7][8]
Procedures with High Risk of Aerosolization	In addition to general PPE, a fit-tested N95 respirator or higher is required. A full-face shield should be worn in conjunction with goggles for maximum protection.[6][7]
Spill Cleanup	Double gloves (chemotherapy-rated), disposable gown (fluid-resistant), shoe covers, safety goggles and a full-face shield, and an N95 respirator.[6][8]
Waste Disposal	Double gloves (chemotherapy-rated) and a disposable gown.

## Operational and Handling Plan

All work with **ENMD-2076 Tartrate** should be performed in a designated area, such as a certified chemical fume hood or a biological safety cabinet, to minimize inhalation exposure.[6]

### Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is readily available and in good condition. Prepare the designated work area by covering surfaces with disposable, absorbent liners.
- Weighing and Reconstitution:
  - Perform all weighing and reconstitution of the powdered compound within a chemical fume hood to contain any airborne particles.
  - Use dedicated equipment (spatulas, weigh boats, etc.) for handling the compound.

- When dissolving the compound, add the solvent slowly to the powder to avoid splashing. **ENMD-2076 Tartrate** is soluble in DMSO.[9]
- Administration (In Vitro/In Vivo):
  - When adding the compound to cell cultures or preparing for animal administration, use Luer-lock syringes and needles to prevent accidental disconnection and leakage.[7]
  - Take care to avoid generating aerosols.
- Post-Handling:
  - After handling, carefully remove and dispose of all PPE as cytotoxic waste.
  - Thoroughly decontaminate all work surfaces with an appropriate cleaning agent.
  - Wash hands thoroughly with soap and water.

## Disposal Plan

Proper disposal of **ENMD-2076 Tartrate** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

Waste Type	Disposal Procedure
Unused Compound	Dispose of as hazardous chemical waste in a clearly labeled, sealed container according to institutional and local regulations.
Contaminated Labware (tubes, tips, etc.)	Place in a designated, puncture-proof cytotoxic waste container.
Contaminated PPE (gloves, gowns, etc.)	Place in a designated, sealed cytotoxic waste bag.[8]
Liquid Waste	Collect in a clearly labeled, sealed container for hazardous waste disposal. Do not pour down the drain.

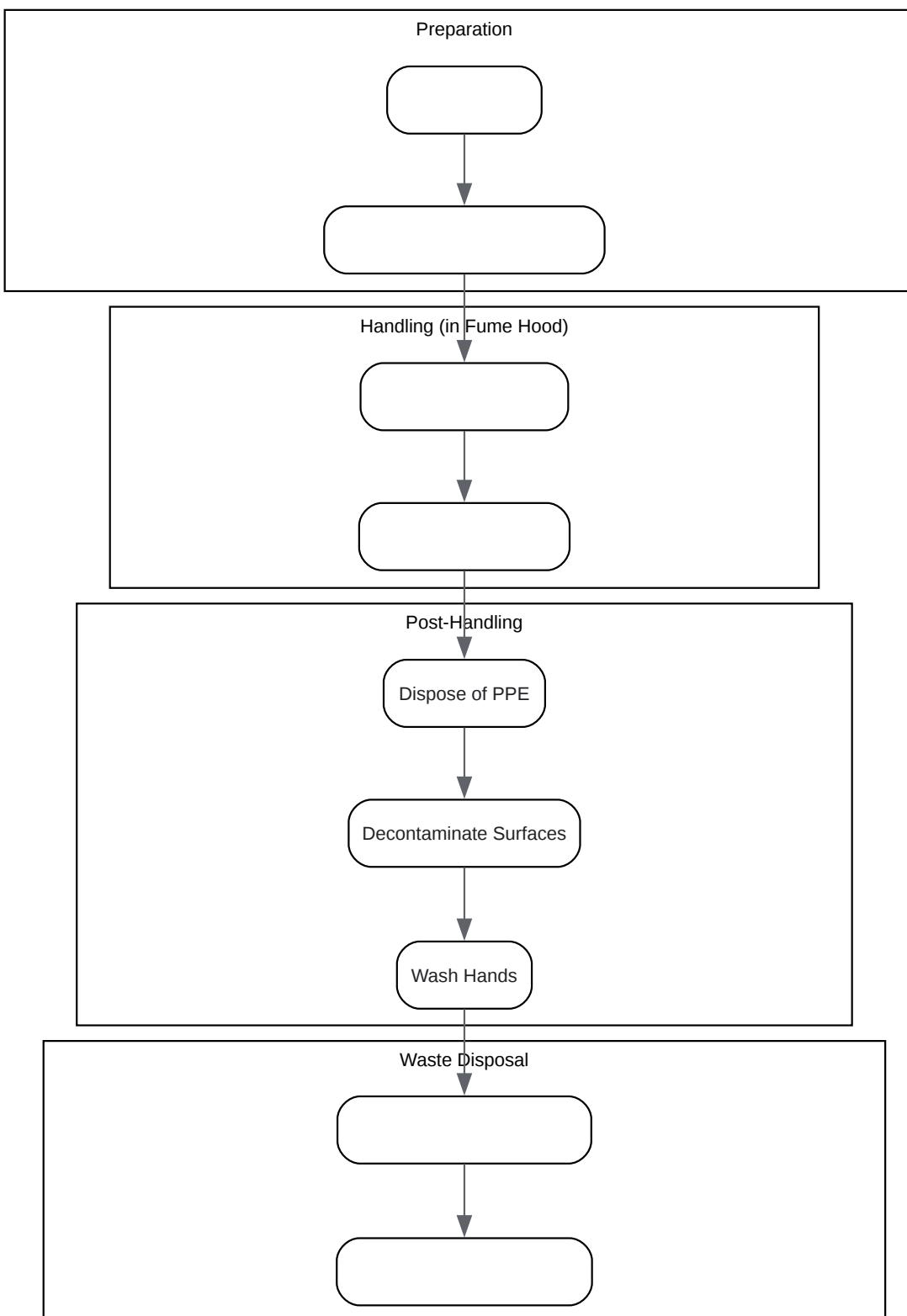
## Spill Management

In the event of a spill, immediate and appropriate action is necessary to contain and clean the area.

### Spill Cleanup Protocol:

- **Evacuate and Secure:** Immediately alert others in the area and restrict access to the spill site.
- **Don PPE:** Put on the full set of PPE designated for spill cleanup.
- **Containment:** Use a cytotoxic spill kit to absorb the spill.[\[6\]](#) Cover the spill with absorbent pads, working from the outside in.
- **Cleanup:** Carefully collect all contaminated materials and place them in a designated cytotoxic waste container.
- **Decontamination:** Clean the spill area with an appropriate decontaminating solution, followed by a thorough rinse with water.
- **Reporting:** Report the spill to the laboratory supervisor and follow all institutional reporting procedures.

### Handling Workflow for **ENMD-2076 Tartrate**



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A workflow for the safe handling of **ENMD-2076 Tartrate**.

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